Introduction: The Strategic Role of a Privileged Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*2-Fluoro-5-hydroxy-N-methylbenzamide*
Cat. No.:	*B8032903*

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The journey from a preliminary "hit" to a viable drug candidate is fundamentally guided by the principles of Structure-Activity Relationship (SAR) studies.[1] SAR is the iterative process of modifying a molecule's structure to understand how these changes affect its biological activity, ultimately aiming to enhance potency, selectivity, and pharmacokinetic properties.[2][3] In this context, the selection of a starting chemical scaffold is of paramount importance. **2-Fluoro-5-hydroxy-N-methylbenzamide** emerges as a molecule of significant interest, not because it is a known drug, but because it represents a "privileged" scaffold—a molecular framework that is amenable to extensive chemical modification and is rich in the very functional groups that medicinal chemists exploit to probe biological systems.

This guide provides an in-depth exploration of how **2-Fluoro-5-hydroxy-N-methylbenzamide** can serve as a powerful starting point for SAR campaigns, particularly within the paradigm of Fragment-Based Drug Discovery (FBDD).[4] FBDD utilizes small, low-complexity molecules ("fragments") to identify initial, albeit weak, interactions with a biological target.[5][6] These fragments are then optimized and grown into more potent lead compounds.[4] The structural features of **2-Fluoro-5-hydroxy-N-methylbenzamide** make it an exemplary fragment, offering multiple, distinct vectors for chemical exploration. We will detail the underlying rationale for its

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use, provide robust experimental protocols for its application, and illustrate how to interpret the resulting data to drive a drug discovery program forward.

Part 1: Deconstructing the Scaffold: A Rationale for SAR Exploration

The utility of **2-Fluoro-5-hydroxy-N-methylbenzamide** in SAR is best understood by analyzing its constituent parts. Each functional group offers a unique handle for chemists to tune the molecule's properties and interactions with a target protein.

- The Benzamide Core: The benzamide moiety is a cornerstone of medicinal chemistry, found in a vast array of approved drugs. Its rigid structure provides a stable platform for the precise spatial arrangement of other functional groups, while the amide bond itself is a critical hydrogen bond donor and acceptor, frequently involved in key protein-ligand interactions.[7][8]

- The 2-Fluoro Substituent: The strategic placement of a fluorine atom is a widely used tactic in drug design.[9] Its strong electron-withdrawing nature can significantly alter the acidity (pKa) of the nearby hydroxyl group and the basicity of the amide. Furthermore, fluorine can form unique non-covalent interactions (such as with backbone amides) and, crucially, can block sites of metabolism, thereby enhancing the molecule's metabolic stability.[9] For screening purposes, its presence is a major advantage for biophysical techniques like ^{19}F NMR, which can detect fragment binding with high sensitivity.[5][10]

- The 5-Hydroxy Group: The phenolic hydroxyl group is a versatile interaction point. It can act as both a hydrogen bond donor and acceptor, making it invaluable for anchoring the molecule within a protein's binding pocket. It also serves as an obvious point for chemical modification, where it can be converted to ethers, esters, or other functional groups to probe the steric and electronic requirements of the binding site.

- The N-methylamide Moiety: Compared to a primary amide ($-NH_2$), the N-methyl secondary amide offers distinct advantages. It retains a hydrogen bond donor capacity while introducing a small, lipophilic methyl group that can probe for small hydrophobic pockets. This modification can also improve metabolic stability and cell permeability. SAR studies often compare primary, secondary, and tertiary amides at this position to determine the optimal substitution for potency and drug-like properties.[11]

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This combination of features makes **2-Fluoro-5-hydroxy-N-methylbenzamide** a rich starting point for generating a focused library of analogs to systematically probe the chemical space of a target's binding site.

Part 2: Protocols for a Systematic SAR Campaign

The following protocols provide a comprehensive workflow for utilizing **2-Fluoro-5-hydroxy-N-methylbenzamide** as a starting fragment to generate and interpret SAR data. These protocols are designed to be self-validating by incorporating decision points based on experimental outcomes.

Protocol 2.1: Synthesis of a Focused Analog Library

The foundation of any SAR study is the synthesis of a diverse yet related set of chemical analogs.[8] This protocol outlines a general, flexible synthesis for modifying the core scaffold at its key positions.

Objective: To synthesize a library of analogs based on the **2-Fluoro-5-hydroxy-N-methylbenzamide** scaffold to probe the SAR at the fluoro, hydroxyl, and N-methyl positions.

General Synthetic Scheme:

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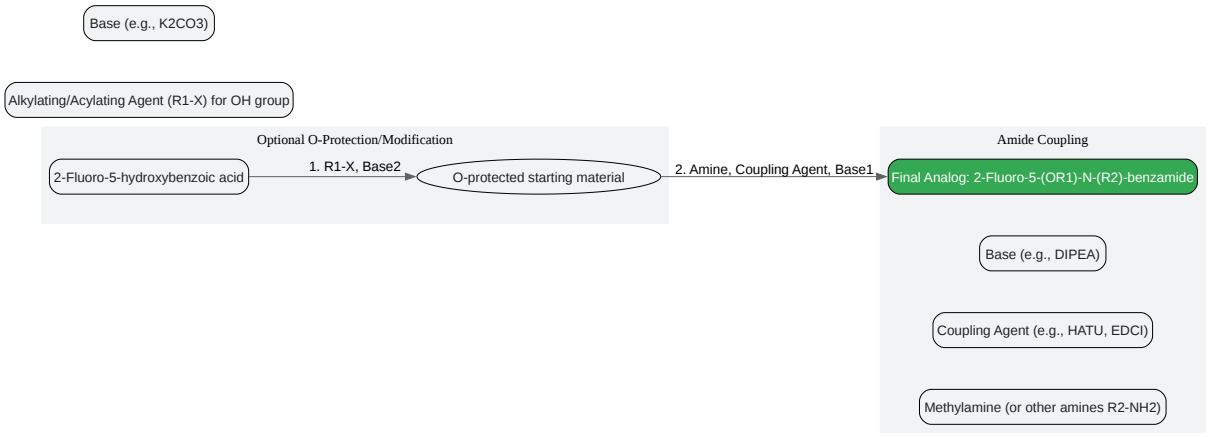

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Caption: General synthetic workflow for analog synthesis.

Materials:

- 2-Fluoro-5-hydroxybenzoic acid (or analogs with varied substitution)
- Thionyl chloride or Oxalyl chloride[12]
- Methylamine hydrochloride (or other primary/secondary amines)

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- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), Tetrahydrofuran (THF), Dimethylformamide (DMF) (anhydrous)
- Reagents for modifying the hydroxyl group (e.g., methyl iodide, benzyl bromide, acetic anhydride)
- Potassium carbonate (K_2CO_3) or Sodium hydride (NaH)
- Standard laboratory glassware, magnetic stirrers, and purification apparatus (silica gel for column chromatography).

Step-by-Step Procedure:

- Acid Chloride Formation (Route A): a. To a solution of 2-Fluoro-5-hydroxybenzoic acid (1 equivalent) in anhydrous DCM, add oxalyl chloride (1.5 equivalents) and a catalytic amount of DMF.[12] b. Stir the reaction mixture at room temperature for 2-4 hours until gas evolution ceases. c. Remove the solvent and excess reagent under reduced pressure. The resulting crude acid chloride is used immediately in the next step.
- Amide Coupling: a. Dissolve the crude acid chloride in anhydrous DCM and cool to 0 °C in an ice bath. b. In a separate flask, dissolve the desired amine (e.g., methylamine hydrochloride, 1.2 equivalents) and TEA (2.5 equivalents) in anhydrous DCM. c. Add the amine solution dropwise to the acid chloride solution at 0 °C.[8] d. Allow the reaction to warm to room temperature and stir for 8-16 hours. e. Monitor reaction completion by Thin Layer Chromatography (TLC). f. Upon completion, wash the reaction mixture sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine. g. Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Modification of the Hydroxyl Group (Route B - Pre-Coupling): a. To modify the hydroxyl group before amide formation, dissolve 2-Fluoro-5-hydroxybenzoic acid (1 eq.) in a suitable solvent like DMF. b. Add a base such as K_2CO_3 (2-3 eq.) followed by the desired alkylating or acylating agent (e.g., methyl iodide, 1.2 eq.). c. Stir the reaction at room temperature or with gentle heating until the starting material is consumed (monitor by TLC). d. Perform an aqueous workup to isolate the O-substituted benzoic acid. e. Use this modified acid in the amide coupling procedure described above (Steps 1 & 2).

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- Purification: a. Purify the crude product by flash column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes). b. Combine fractions containing the pure product and remove the solvent in vacuo. c. Characterize the final compound by ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity (>95%).

Rationale for Choices:

- Amide Coupling: The use of an acid chloride is a robust and high-yielding method for amide formation. Alternatively, peptide coupling reagents like HATU or EDCI can be used for more sensitive substrates.
- Modification Strategy: Modifying the hydroxyl group before the amide coupling prevents side reactions and often simplifies purification.
- Purification: High purity is essential for accurate biological data, necessitating chromatographic purification.

Protocol 2.2: Biophysical Assay for Target Engagement (Fragment Screening)

Before assessing functional activity, it is crucial to confirm that the compounds physically bind to the target protein. This is especially important for low-affinity fragments. ^{19}F NMR is an excellent choice here due to the fluorine atom in our scaffold.

Objective: To detect and quantify the binding of fluorinated fragments to a target protein using ^{19}F NMR spectroscopy.

Materials:

- Purified target protein (≥95% purity), concentrated to 10-50 µM in a suitable NMR buffer (e.g., 50 mM phosphate buffer, 150 mM NaCl, pH 7.4, in 99.9% D_2O).
- **2-Fluoro-5-hydroxy-N-methylbenzamide** and its fluorinated analogs, dissolved in a deuterated solvent (e.g., DMSO-d_6) to create 100 mM stock solutions.
- NMR tubes and access to a high-field NMR spectrometer equipped with a fluorine probe.

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Step-by-Step Procedure:

- Sample Preparation: a. Prepare the "Protein Sample": In an NMR tube, add the target protein to a final concentration of 25 µM. b. Prepare the "Ligand Reference Sample": In a separate NMR tube, prepare a sample containing only the fluorinated fragment (e.g., at 250 µM) in the same buffer. c. Prepare the "Screening Sample": To the "Protein Sample" tube, add the fluorinated fragment to the same final concentration (250 µM). A 10:1 ligand-to-protein ratio is a common starting point.

- NMR Data Acquisition: a. Acquire a one-dimensional ^{19}F NMR spectrum for the "Ligand Reference Sample". Note the chemical shift (δ), line shape, and intensity of the fluorine signal. b. Acquire a ^{19}F NMR spectrum for the "Screening Sample" under identical conditions.

- Data Analysis: a. Hit Identification: Compare the spectrum of the "Screening Sample" to the "Ligand Reference Sample". A positive binding event ("hit") is indicated by changes in the fluorine signal, such as:

  - Chemical Shift Perturbation (CSP): A change in the chemical shift (Δδ) of the fluorine resonance.
  - Line Broadening: An increase in the width of the signal, indicating a change in the chemical environment upon binding.
  - Decrease in Signal Intensity: Due to the fragment tumbling more slowly when bound to the large protein. b. Control for Non-specific Binding: If a hit is observed, perform a competition experiment. Add a known binder (if available) to the "Screening Sample". Displacement of the fragment, observed as the ^{19}F signal returning towards its reference state, suggests binding to a specific site.

Rationale for Choices:

- ^{19}F NMR: This technique is highly sensitive and suffers from very few background signals, making it ideal for screening fluorinated libraries.[10] It directly reports on the local environment of the fluorine atom, providing unambiguous evidence of binding.

- Concentrations: The chosen concentrations are a balance between ensuring detectable binding for weak fragments and minimizing protein consumption.

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Protocol 2.3: In Vitro Enzyme Inhibition Assay

Once binding is confirmed, the next step is to quantify the functional consequence of that binding, such as enzyme inhibition. This protocol describes a generic kinase inhibition assay, which can be adapted for other enzymes.

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of the synthesized analogs against a target kinase.

Materials:

- Recombinant active target kinase.
- Specific peptide substrate for the kinase.
- ATP (Adenosine triphosphate).
- Assay buffer (e.g., Tris-HCl, $MgCl_2$, DTT).
- Kinase activity detection reagent (e.g., ADP-Glo™, Promega).
- Test compounds (analogs) dissolved in DMSO to create a concentration-response plate.
- 384-well white assay plates.
- Plate reader capable of measuring luminescence.

Step-by-Step Procedure:

- Compound Plating: a. Prepare serial dilutions of the test compounds in DMSO. A typical starting range is from 10 mM down to sub-micromolar concentrations. b. Dispense a small volume (e.g., 50 nL) of the DMSO dilutions into a 384-well assay plate. Include "no inhibitor" (DMSO only) and "no enzyme" controls.
- Enzyme and Substrate Addition: a. Prepare a solution of the kinase and its peptide substrate in the assay buffer. b. Add this enzyme/substrate mix (e.g., 5 µL) to each well of the assay plate. c. Incubate the plate for 15-30 minutes at room temperature to allow the compounds to bind to the enzyme.

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- Initiation of Kinase Reaction: a. Prepare a solution of ATP in the assay buffer at a concentration near its Michaelis-Menten constant (Km) for the target kinase. b. Add the ATP solution (e.g., 5 µL) to all wells to start the reaction. c. Incubate the plate for a defined period (e.g., 60 minutes) at room temperature. The reaction should be in the linear range.

- Detection of Kinase Activity: a. Stop the reaction and detect the amount of ADP produced (which is proportional to kinase activity) by adding the ADP-Glo™ reagent system according to the manufacturer's instructions. b. This typically involves a two-step addition: first, the ADP-Glo™ Reagent to deplete unused ATP, followed by the Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. c. Read the luminescence on a plate reader.

- Data Analysis: a. Normalize the data: Set the "no inhibitor" control as 100% activity and the "no enzyme" control as 0% activity. b. Plot the percent inhibition versus the logarithm of the compound concentration. c. Fit the data to a four-parameter logistic equation to determine the IC_{50} value for each compound.

Rationale for Choices:

- ADP-Glo™ Assay: This is a robust, homogeneous (no-wash) assay format with high sensitivity, suitable for high-throughput screening.

- ATP at Km: Running the assay with ATP at its Km value ensures that the assay is sensitive to competitive inhibitors.

Part 3: Data Interpretation and Visualization for SAR Advancement

The data generated from the biological assays must be systematically organized and analyzed to extract meaningful SAR insights.

SAR Data Summary Table

The core of an SAR analysis is a table that links chemical structures to biological activity. This allows for easy comparison and the identification of trends.

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Compound ID	R^1 (at 5-OH)	R^2 (at N-H)	Biophysical Binding (^{19}F NMR Δδ, ppm)	Kinase Inhibition IC_{50} (nM)
Parent	-H	$-CH_3$	0.15	5,200
Analog 1	-H	-H	0.12	15,600
Analog 2	-H	$-CH_2CH_3$	0.18	3,800
Analog 3	$-CH_3$	$-CH_3$	0.05	>50,000
Analog 4	$-CH_2Ph$	$-CH_3$	0.04	>50,000
Analog 5	-H	-cyclopropyl	0.25	950
Analog 6	4-F-Ph	$-CH_3$	0.16	4,500
Analog 7	4-OH-Ph	$-CH_3$	0.31	850

(Note: Data is hypothetical for illustrative purposes. For R^1, modifications are on the benzene ring itself in Analogs 6 & 7)

Visualizing the SAR Workflow

A flowchart can effectively communicate the iterative nature of an SAR campaign.

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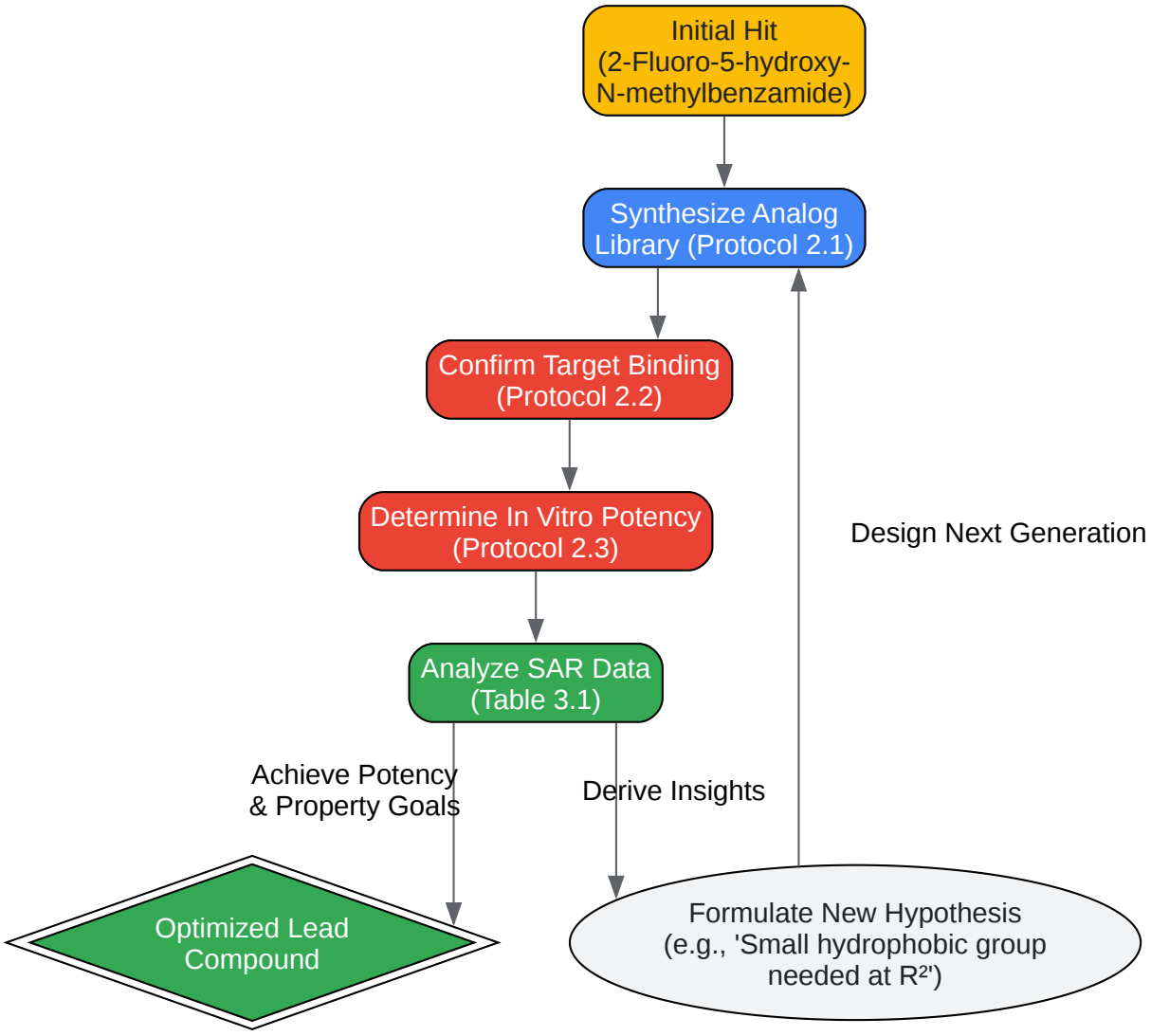

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Caption: Iterative cycle of a Structure-Activity Relationship study.

Interpreting the SAR: From Data to Design

The hypothetical data in Table 3.1 allows us to draw several conclusions that would guide the next round of synthesis:

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- N-Amide Substitution (R^2): Comparing the Parent (N-methyl, IC_{50} = 5,200 nM) to Analog 1 (N-H, IC_{50} = 15,600 nM) suggests that the primary amide is detrimental to activity.[11] Conversely, extending the alkyl group to ethyl (Analog 2, IC_{50} = 3,800 nM) provides a modest benefit. The significant improvement with a cyclopropyl group (Analog 5, IC_{50} = 950 nM) strongly indicates that a small, constrained hydrophobic group is highly favorable in the pocket that accommodates R^2.
    - Next Step: Explore other small, constrained alkyl groups at the R^2 position (e.g., cyclobutyl, oxetanyl).
- 5-Hydroxy Substitution (R^1): Methylating the hydroxyl group (Analog 3) or adding a bulky benzyl group (Analog 4) completely abolishes activity (IC_{50} > 50,000 nM). This strongly implies that the 5-hydroxy group is a critical hydrogen bond donor. Losing this interaction prevents effective binding, as also suggested by the weak biophysical signal.
    - Next Step: Retain the 5-hydroxy group as a key pharmacophoric feature. Avoid blocking it with substitutions.
- Benzene Ring Substitution: While blocking the 5-OH was detrimental, adding substituents to other positions on the ring could be beneficial. The introduction of a phenyl group with a hydroxyl substituent (Analog 7) improved potency, suggesting an additional hydrogen bonding opportunity, while a fluoro-substituted phenyl group (Analog 6) had little effect.
    - Next Step: Further explore substitutions on the benzene ring, particularly those that can form additional hydrogen bonds.

These interpretations, derived directly from the experimental data, provide a rational basis for designing the next generation of compounds, thereby accelerating the journey toward a potent and optimized lead candidate.[13]

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